

2-[4-(aminomethyl)phenoxy]-N,N-dimethylethanamine literature review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-[2-(Dimethylamino)ethoxy]benzylamine

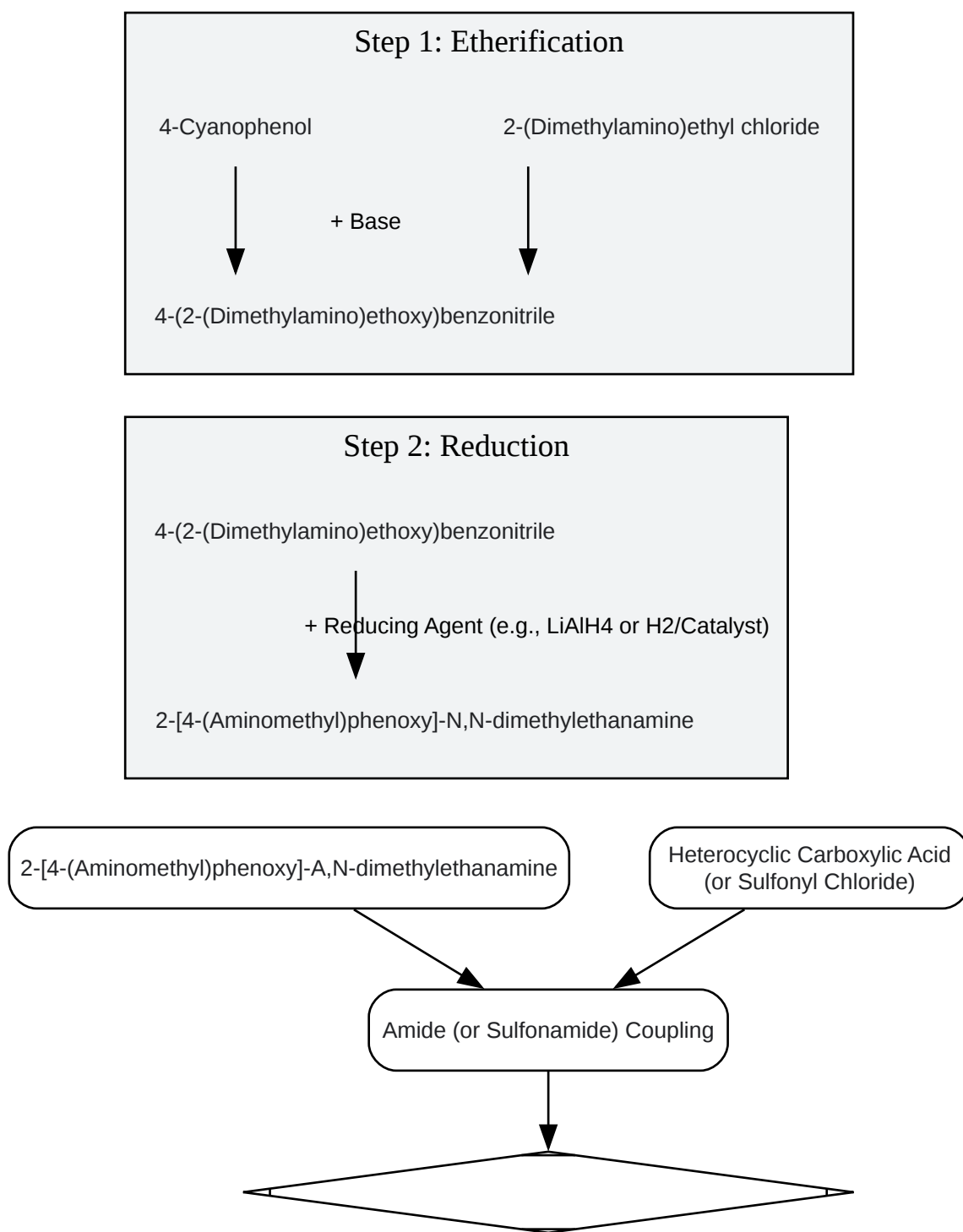
Cat. No.: B129024

[Get Quote](#)

Synthesis and Chemical Properties

2-[4-(aminomethyl)phenoxy]-N,N-dimethylethanamine is a substituted phenoxyethanamine derivative. While detailed, peer-reviewed experimental protocols for its synthesis are not readily available, its structure suggests a straightforward synthetic route. A plausible method involves the reaction of 4-cyanophenol with 2-(dimethylamino)ethyl chloride, followed by the reduction of the nitrile group to a primary amine.

Plausible Synthetic Pathway:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [2-[4-(aminomethyl)phenoxy]-N,N-dimethylethanamine literature review]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129024#2-4-aminomethyl-phenoxy-n-n-dimethylethanamine-literature-review\]](https://www.benchchem.com/product/b129024#2-4-aminomethyl-phenoxy-n-n-dimethylethanamine-literature-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com